

2,3-Dihydro-1-benzofuran-5-sulfonyl chloride safety and handling

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Compound of Interest

Compound Name: 2,3-Dihydro-1-benzofuran-5-sulfonyl chloride

Cat. No.: B047696

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An In-depth Technical Guide to the Safe Handling of 2,3-Dihydro-1-benzofuran-5-sulfonyl Chloride

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **2,3-Dihydro-1-benzofuran-5-sulfonyl chloride**. As a reactive sulfonyl chloride, this compound is a valuable intermediate in organic synthesis but demands rigorous adherence to safety protocols to mitigate its significant hazards. This guide is structured to provide not just procedural steps, but also the scientific rationale behind them, ensuring a culture of safety and experimental integrity.

Compound Identification and Physicochemical Properties

A foundational understanding of a chemical's properties is the first step in safe handling. **2,3-Dihydro-1-benzofuran-5-sulfonyl chloride** is a solid reagent characterized by the reactive sulfonyl chloride moiety attached to a dihydrobenzofuran core.

Chemical Structure

Caption: Figure 1: Chemical Structure of the Compound

Physicochemical Data

The following table summarizes the key physical and chemical properties of **2,3-Dihydro-1-benzofuran-5-sulfonyl chloride**. These properties dictate its storage conditions and reactivity.

Property	Value	Source
CAS Number	115010-11-2	[1] [2]
Molecular Formula	C ₈ H ₇ ClO ₃ S	
Molecular Weight	218.65 g/mol	
Appearance	White to light yellow/green powder or crystal	
Melting Point	83.0 - 87.0 °C	
Purity	>98.0% (GC)	

Hazard Identification and Mechanistic Toxicology

2,3-Dihydro-1-benzofuran-5-sulfonyl chloride is classified as a hazardous substance, primarily due to the high reactivity of the sulfonyl chloride group.

GHS Classification

According to the Globally Harmonized System (GHS), this compound is classified as:

- Skin Corrosion/Irritation, Category 1B (H314): Causes severe skin burns and eye damage.[\[2\]](#)
- Serious Eye Damage, Category 1 (H318): Causes serious eye damage.
- Corrosive to Metals, Category 1 (H290): May be corrosive to metals.

The signal word for this compound is "Danger".[\[3\]](#)

Primary Hazard: Corrosivity

The principal hazard associated with this and other sulfonyl chlorides is their potent corrosive nature.[\[4\]](#) Contact with living tissue can cause severe chemical burns.[\[1\]](#)[\[5\]](#) The underlying

mechanism is the rapid hydrolysis of the sulfonyl chloride group upon contact with moisture (e.g., in skin, eyes, or mucous membranes). This reaction produces hydrochloric acid (HCl) and the corresponding sulfonic acid, both of which are highly corrosive and damaging to tissue.

Inhalation and Ingestion Hazards

Inhalation of the dust is highly dangerous. It can cause severe irritation and chemical burns to the nose, throat, and respiratory tract.^[4] High exposure can lead to pulmonary edema, a medical emergency characterized by fluid accumulation in the lungs.^[4] Ingestion causes severe burns to the mouth, esophagus, and stomach, with a significant risk of perforation.^{[1][5]}

Standard Operating Procedures for Safe Handling

A multi-layered approach combining engineering controls, personal protective equipment, and meticulous work practices is essential for mitigating the risks associated with this compound.

Engineering Controls

- Fume Hood: All handling of **2,3-Dihydro-1-benzofuran-5-sulfonyl chloride**, including weighing, must be performed inside a certified chemical fume hood to prevent inhalation of dust and to contain any potential spills.
- Ventilation: Ensure the fume hood has adequate airflow and is functioning correctly before beginning any work.
- Safety Equipment: A safety shower and eyewash station must be readily accessible and unobstructed.^[6]

Personal Protective Equipment (PPE)

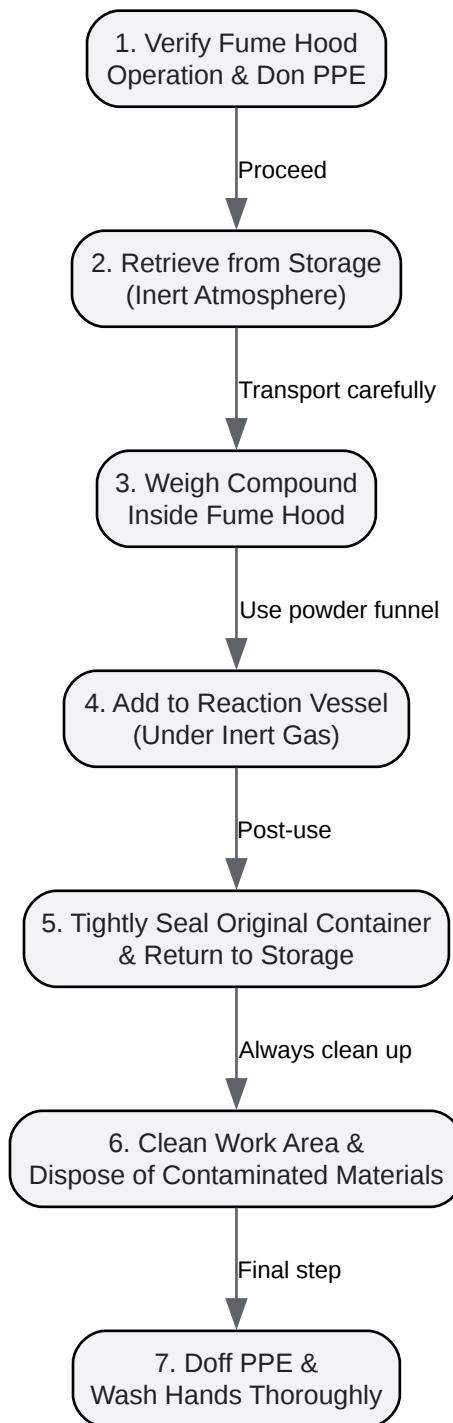
The selection of appropriate PPE is non-negotiable.

- Eye and Face Protection: Wear chemical safety goggles and a full-face shield.^[1] Standard safety glasses are insufficient.
- Hand Protection: Wear chemically resistant gloves, such as nitrile or neoprene. Inspect gloves for any signs of degradation or perforation before use.

- Skin and Body Protection: A flame-retardant lab coat, long pants, and closed-toe shoes are mandatory.^[1] For larger quantities, a chemically resistant apron or suit may be necessary.
- Respiratory Protection: If there is a risk of exceeding exposure limits or if engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for acid gases and particulates is required.

Safe Handling Workflow

The following diagram illustrates the mandatory workflow for handling the compound from retrieval to use.



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Caption: Figure 2: Step-by-step workflow for safely handling the reagent.

Protocol for Weighing and Dispensing

- Preparation: Ensure the chemical fume hood is clean and uncluttered. Place all necessary equipment (spatula, weigh boat, reaction vessel) inside the hood.
- Inert Atmosphere: As the compound is moisture-sensitive, it is best practice to handle it under an inert atmosphere (e.g., nitrogen or argon) as much as possible, especially for reactions requiring anhydrous conditions.
- Dispensing: Carefully open the container inside the fume hood. Use a clean, dry spatula to transfer the required amount of the solid to a weigh boat. Avoid generating dust.
- Transfer: Promptly and carefully transfer the weighed compound into the reaction vessel.
- Sealing: Immediately and securely close the original container, purging with inert gas if possible, to protect the remaining reagent from atmospheric moisture.
- Cleanup: Decontaminate the spatula and weigh boat with a suitable quenching agent (see Section 5.2) before removing them from the fume hood.

Storage and Disposal

Proper storage is critical to maintaining the reagent's integrity and preventing hazardous situations. Disposal must be handled with equal care.

Storage Conditions

- Location: Store in a dedicated, locked cabinet for corrosive materials.[\[1\]](#)
- Temperature: The compound should be stored in a refrigerator at 0-10°C.
- Atmosphere: Store under an inert gas (nitrogen or argon) to prevent degradation from atmospheric moisture. The container must be kept tightly sealed.
- Incompatibilities: Segregate from water, strong bases, alcohols, amines, and strong oxidizing agents.[\[7\]](#)
- Container: Keep in the original, corrosion-resistant container.

Waste Disposal

- **Reactive Waste:** Never dispose of the active compound directly. It must be neutralized first. Small, excess amounts can be slowly and cautiously added to a stirred, cold solution of sodium bicarbonate or another weak base to quench the reactive sulfonyl chloride. This process should be done in a fume hood.
- **Container Disposal:** Empty containers should be rinsed with a suitable solvent (e.g., acetone) in a fume hood. The rinsate must be collected and treated as hazardous waste.
- **Regulatory Compliance:** All waste must be disposed of through an approved hazardous waste disposal plant, following all local and national regulations.[\[1\]](#)

Emergency Procedures

Immediate and correct response to an emergency is critical to minimizing harm.

First-Aid Measures

The following table outlines the immediate actions to be taken in case of exposure. In all cases, seek immediate medical attention.[\[1\]](#)

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Call a physician immediately.[1]
Skin Contact	Immediately remove all contaminated clothing. Flush affected skin with large amounts of water for at least 15 minutes. Call a physician immediately.[1]
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Call a physician immediately.[1]
Ingestion	Rinse mouth thoroughly with water. DO NOT induce vomiting due to the risk of perforating the esophagus.[1] Call a physician immediately.

Spill Response Protocol

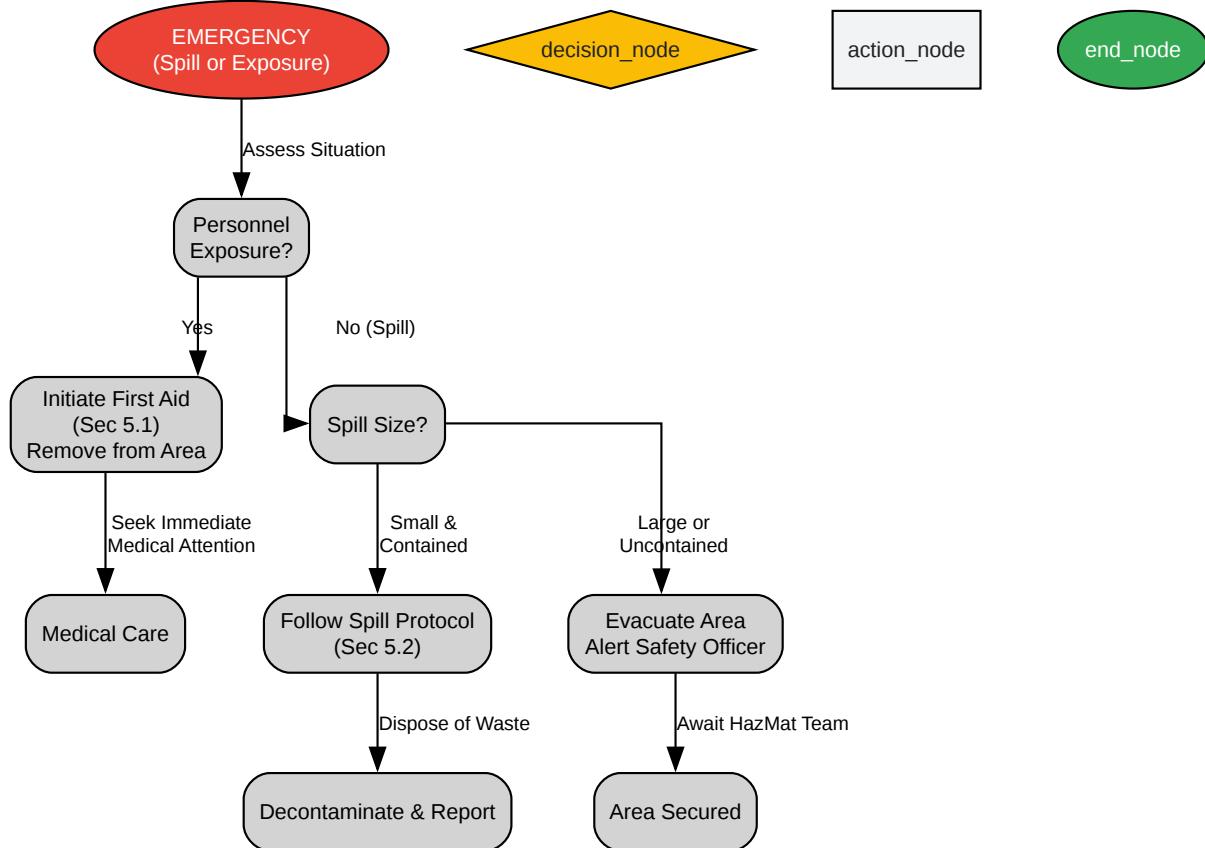
- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: For a small spill, cover with a dry, inert absorbent material such as sand or vermiculite. Do not use combustible materials like paper towels.
- Neutralize: Cautiously and slowly cover the absorbent material with sodium bicarbonate or a 50-50 mixture of soda ash and slaked lime to neutralize the acidic components.
- Collect: Carefully scoop the neutralized mixture into a clearly labeled, sealable container for hazardous waste disposal.

- Decontaminate: Wipe the spill area with a wet cloth (the area should now be neutralized), collecting the cloth for hazardous waste disposal.
- Report: Report the incident to the laboratory supervisor or safety officer.

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or sand. DO NOT USE WATER, as it will react violently with the compound, producing toxic and corrosive gases.^[4]
- Hazardous Combustion Products: In a fire, poisonous gases such as hydrogen chloride and sulfur oxides will be produced.^[4]
- Protective Equipment: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).

Emergency Response Decision Tree

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Caption: Figure 3: Decision tree for immediate emergency response actions.

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